

# Common artifacts in Florbetapir PET imaging and how to avoid them

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## Compound of Interest

Compound Name: *Florbetapir*

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## Technical Support Center: Florbetapir PET Imaging

Welcome to the Technical Support Center for **Florbetapir** PET Imaging. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and answer frequently asked questions regarding common artifacts and procedural pitfalls.

### Frequently Asked Questions (FAQs)

Q1: What is the most common artifact in **Florbetapir** PET brain imaging and how can it be prevented?

A1: Patient motion is the most frequently encountered artifact in PET brain imaging.<sup>[1][2]</sup> It can lead to significant image blurring, misregistration between PET and CT data, and errors in scatter and attenuation correction, ultimately reducing the accuracy of the scan.<sup>[1][2]</sup>

Prevention Strategies:

- Patient Comfort: Ensure the patient is as comfortable as possible on the scanner bed.
- Head Restraints: Utilize flexible head restraints or tape to minimize involuntary movement.<sup>[3][4]</sup>

- Clear Communication: Explain the importance of remaining still to the patient and/or their caregiver.[5]
- Dynamic Acquisition: Acquiring data in shorter, dynamic frames instead of one long static acquisition can help mitigate the effects of motion.[1]

Q2: How do metal implants affect **Florbetapir** PET imaging?

A2: Metal implants, such as dental fillings or surgical clips, within the field of view can cause significant artifacts on the CT scan used for attenuation correction.[1][6] This can lead to an overestimation or underestimation of tracer uptake in the PET image, potentially leading to misinterpretation.[6]

Avoidance and Correction:

- Patient Screening: Thoroughly screen patients for any metal in the head region and remove any removable items like hair clips or dentures.[2][5]
- Metal Artifact Reduction (MAR) Software: If available, use CT reconstruction algorithms designed to reduce metal artifacts.[7][8] These algorithms can help to provide a more accurate attenuation map for the PET data.[8]

Q3: What are the potential pitfalls related to tracer injection and uptake?

A3: Errors in the administration of **Florbetapir** F 18 can lead to suboptimal image quality.

- Dose Infiltration: If the tracer is not properly injected into the vein and instead infiltrates the surrounding tissue, it can result in poor image resolution.[1]
- Adherence to Catheter: Portions of the **Florbetapir** dose may adhere to longer intravenous catheters. It is recommended to use a short catheter (approximately 1.5 inches or less).[3][9]
- Incorrect Uptake Time: Imaging outside the recommended time window of 30 to 50 minutes post-injection can lead to poor image contrast and quality.[1][3]

Q4: Can brain atrophy affect the interpretation of a **Florbetapir** PET scan?

A4: Yes, cerebral cortex atrophy can make it more challenging to distinguish between gray and white matter.[1][10] This can potentially lead to a false-positive interpretation due to an overestimation of radiotracer uptake from the white matter being projected onto the thinned cortex.[11] Co-registration with an anatomical imaging modality like MRI or a diagnostic CT can help to clarify the gray matter anatomy.[1][10]

Q5: What are some common image processing and reconstruction artifacts?

A5: Inadequate image processing can degrade the quality of the final images.

- Inadequate Smoothing: Insufficient smoothing of the reconstructed images can result in a noisy appearance and poor resolution.[1]
- Incorrect Attenuation Correction: As mentioned with metal artifacts, errors in the CT-based attenuation map will propagate to the PET image, causing inaccuracies in tracer uptake values.[12] This can also be caused by patient motion between the CT and PET acquisitions.[12]
- Scatter Correction Errors: Improper estimation of scattered photons can also degrade image quality and quantitative accuracy.[13]

## Troubleshooting Guides

### Issue: Image appears blurry and lacks clear definition of brain structures.

Possible Cause: Patient motion during the scan.[1][2]

Troubleshooting Steps:

- Review Raw Data: Examine the dynamic frames (if acquired) to identify the point at which motion occurred.
- Motion Correction Software: If available, apply motion correction algorithms to the data.[14]
- Re-acquisition: In severe cases, it may be necessary to repeat the acquisition.

- Future Prevention: Emphasize patient comfort and the use of head restraints for subsequent scans.[\[3\]](#)[\[4\]](#)

## Issue: There are areas of artificially high or low tracer uptake, particularly near the skull or sinuses.

Possible Cause: Metal artifact from dental implants or other metallic objects.[\[1\]](#)[\[6\]](#)

### Troubleshooting Steps:

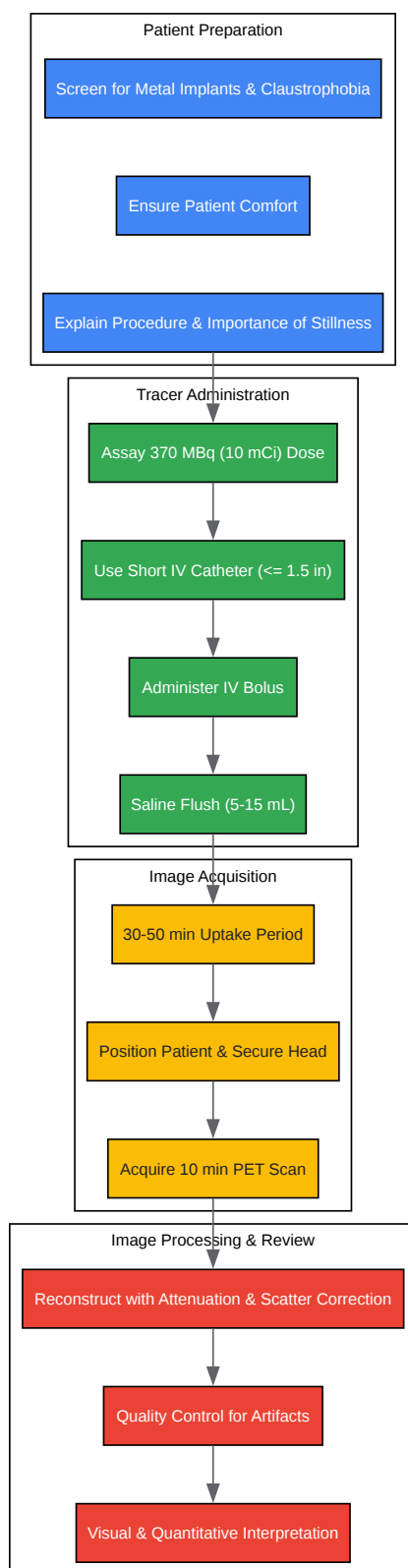
- Review CT Scan: Carefully inspect the corresponding CT images for the presence of metal and associated streak artifacts.
- Utilize MAR: If not already done, reprocess the CT data using a Metal Artifact Reduction (MAR) algorithm and then re-reconstruct the PET data with the corrected attenuation map.[\[7\]](#)[\[8\]](#)
- Qualitative Assessment: Be aware of the location of the metal artifact when interpreting the PET image and consider the possibility of artifactual uptake values in the affected regions.

## Experimental Protocols

### Florbetapir F 18 Administration and Image Acquisition

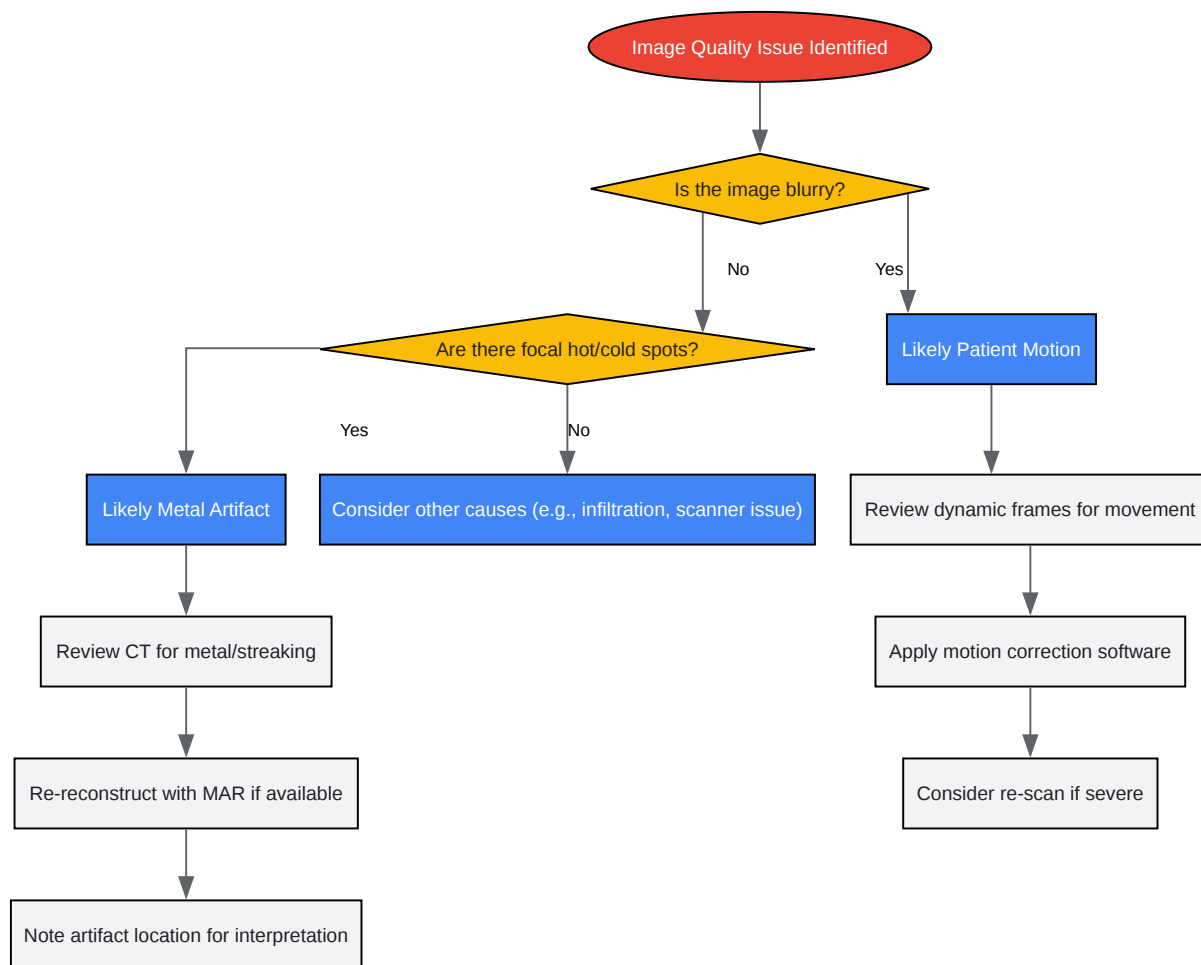
Parameter	Recommended Protocol
Recommended Dose	370 MBq (10 mCi) administered as a single intravenous bolus in a total volume of 10 mL or less. <a href="#">[3]</a> <a href="#">[9]</a>
Administration	Inject through a short intravenous catheter (approx. 1.5 inches or less) followed by a saline flush (5-15 mL of 0.9% sterile sodium chloride). <a href="#">[3]</a> <a href="#">[4]</a>
Uptake Time	30 to 50 minutes post-injection. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[9]</a>
Scan Duration	10 minutes. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[9]</a>
Patient Positioning	Supine with the head centered in the field of view, including the cerebellum. Flexible head restraints are recommended. <a href="#">[3]</a> <a href="#">[4]</a>
Image Reconstruction	Should include attenuation correction. Transaxial pixel sizes should be between 2 and 3 mm. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[9]</a>

## Visualizations



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Caption: Standardized workflow for **Florbetapir** PET imaging to minimize artifacts.



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Caption: Troubleshooting decision tree for common **Florbetapir** PET imaging artifacts.

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## References

- 1. [tech.snmjournals.org](https://tech.snmjournals.org) [[tech.snmjournals.org](https://tech.snmjournals.org)]
- 2. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 3. [nucmedtutorials.com](https://nucmedtutorials.com) [[nucmedtutorials.com](https://nucmedtutorials.com)]
- 4. [jnm.snmjournals.org](https://jnm.snmjournals.org) [[jnm.snmjournals.org](https://jnm.snmjournals.org)]
- 5. [snmmi.org](https://snmmi.org) [[snmmi.org](https://snmmi.org)]
- 6. Positron emission tomography (PET) attenuation correction artefacts in PET/CT and PET/MRI - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 8. Metal Artifact Reduction of CT Scans to Improve PET/CT - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. [accessdata.fda.gov](https://accessdata.fda.gov) [[accessdata.fda.gov](https://accessdata.fda.gov)]
- 10. [tech.snmjournals.org](https://tech.snmjournals.org) [[tech.snmjournals.org](https://tech.snmjournals.org)]
- 11. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 12. Pitfalls on PET/CT due to artifacts and instrumentation - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 13. Positron emission tomography - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 14. Improving diagnostic precision in amyloid brain PET imaging through data-driven motion correction - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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